An In-Depth Technical Guide to Azoic Coupling Component 44 (Naphthol AS-IRG)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5'-Chloro-3-hydroxy-2'-methyl-2-naphthanilide*
CAS No.:	*135-63-7*
Cat. No.:	*B085507*

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An important intermediate in the synthesis of high-performance organic pigments, Azoic Coupling Component 44, also known as Naphthol AS-IRG, plays a crucial role in the coloration of various materials. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and applications for researchers, scientists, and professionals in drug development and materials science.

Note on Nomenclature: The term "Azoic Coupling Component 21" is ambiguous in the scientific literature. This guide focuses on the well-characterized and commercially significant Azoic Coupling Component 44 (Naphthol AS-IRG), which is chemically defined as N-(4-Chloro-2,5-dimethoxyphenyl)-3-oxobutanamide.

Molecular Structure and Identification

Azoic Coupling Component 44 is an acetoacetanilide derivative characterized by a chlorinated and dimethoxylated phenyl ring attached to an acetoacetamide moiety. This structure is key to its function as a coupling component in the synthesis of azo pigments.

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The molecular structure is as follows:

Systematic IUPAC Name: N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide[1][2]

Synonyms: 4'-Chloro-2',5'-dimethoxyacetoacetanilide, Naphthol AS-IRG, C.I. 37613, C.I. Azoic Coupling Component 44[1][3]

CAS Registry Number: 4433-79-8[1][4]

Physicochemical and Spectral Data

A summary of the key quantitative data for Azoic Coupling Component 44 is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C12H14ClNO4	[1][4]
Molecular Weight	271.70 g/mol	[1][2]
Appearance	Off-white to light yellow powder	[1][5]
Melting Point	102-104 °C	[1][5][6]
Boiling Point	432.7 °C at 760 mmHg	[1]
Density	1.277 g/cm³	[1][6]
Solubility	Insoluble in water, soluble in hot sodium hydroxide solution.	[7]
pKa	10.75 ± 0.46 (Predicted)	[5][6]
LogP	1.74	[6]

Table 2: Spectral Data (Predicted and Reported)[8][9]

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Spectral Data	Characteristic Peaks/Shifts
Infrared (IR)	- N-H stretching: ~3200-3400 cm^{-1} - C=O stretching (amide and ketone): ~1650-1720 cm^{-1} - Aromatic C=C stretching: ~1450-1600 cm^{-1} - C-O stretching (ethers): ~1000-1300 cm^{-1} - C-Cl stretching: ~600-800 cm^{-1}
^{1}H NMR ($CDCl_3$)	- Aromatic protons: δ ~6.5-8.0 ppm - Amide N-H proton: δ ~8.0-9.0 ppm - Methoxy ($-OCH_3$) protons: δ ~3.8-4.0 ppm - Methylene ($-CH_2-$) protons: δ ~3.5 ppm - Methyl ($-CH_3$) protons: δ ~2.3 ppm
^{13}C NMR ($CDCl_3$)	- Carbonyl carbons (C=O): δ ~165-205 ppm - Aromatic carbons: δ ~110-155 ppm - Methoxy carbons ($-OCH_3$): δ ~55-60 ppm - Methylene carbon ($-CH_2-$): δ ~50 ppm - Methyl carbon ($-CH_3$): δ ~30 ppm

Experimental Protocols

Synthesis of Azoic Coupling Component 44 (Naphthol AS-IRG)

The synthesis of N-(4-Chloro-2,5-dimethoxyphenyl)-3-oxobutanamide is typically achieved through the acetoacetylation of 4-chloro-2,5-dimethoxyaniline. Below is a general laboratory-scale protocol adapted from patented industrial processes.[10][11]

Materials:

- 4-Chloro-2,5-dimethoxyaniline
- Ethyl acetoacetate or diketene
- An inert solvent (e.g., toluene, xylene, or an alcohol like isopropanol)

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- A weak base (e.g., sodium acetate) or acid catalyst depending on the acetoacetylating agent.

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-chloro-2,5-dimethoxyaniline in the chosen inert solvent.
- Add a stoichiometric equivalent of the acetoacetylating agent (e.g., ethyl acetoacetate). If diketene is used, it should be added dropwise while carefully controlling the temperature.[10]
- If using ethyl acetoacetate, add a catalytic amount of a weak base.
- Heat the reaction mixture to reflux (typically 80-120 °C, depending on the solvent) and maintain for 2-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature. The product may precipitate upon cooling.
- If precipitation occurs, collect the solid by vacuum filtration and wash with a cold, non-polar solvent (e.g., hexane) to remove unreacted starting materials.
- If the product remains in solution, the solvent can be removed under reduced pressure. The resulting crude product can then be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.
- Dry the purified product in a vacuum oven.

General Protocol for Azoic Coupling Reaction

Azoic Coupling Component 44 is used to produce azo pigments through a coupling reaction with a diazonium salt.

Materials:

- A primary aromatic amine (the diazo component)

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- Sodium nitrite ($NaNO_2$)
- Hydrochloric acid (HCl)
- Azoic Coupling Component 44 (Naphthol AS-IRG)
- Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization:
  - Dissolve the primary aromatic amine in dilute hydrochloric acid in a beaker, cooling the mixture in an ice bath to 0-5 °C.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine solution with constant stirring, maintaining the temperature below 5 °C. The formation of the diazonium salt is indicated by a positive test with starch-iodide paper.
- Coupling:
  - In a separate beaker, dissolve Azoic Coupling Component 44 in a dilute aqueous solution of sodium hydroxide. Cool this solution in an ice bath to 0-5 °C.
  - Slowly add the cold diazonium salt solution to the cold alkaline solution of the coupling component with vigorous stirring.
  - An intensely colored azo pigment will precipitate immediately.
  - Continue stirring the mixture in the ice bath for 30-60 minutes to ensure the completion of the reaction.
- Isolation and Purification:
  - Collect the precipitated pigment by vacuum filtration.

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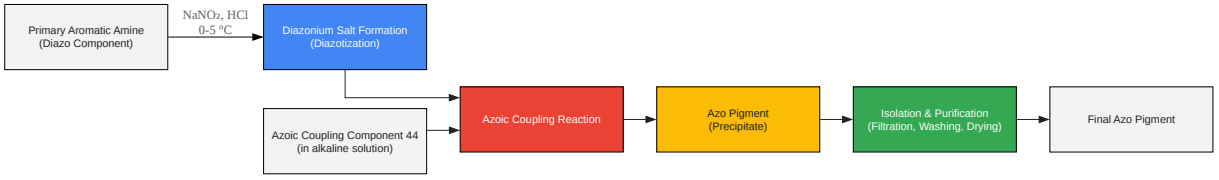
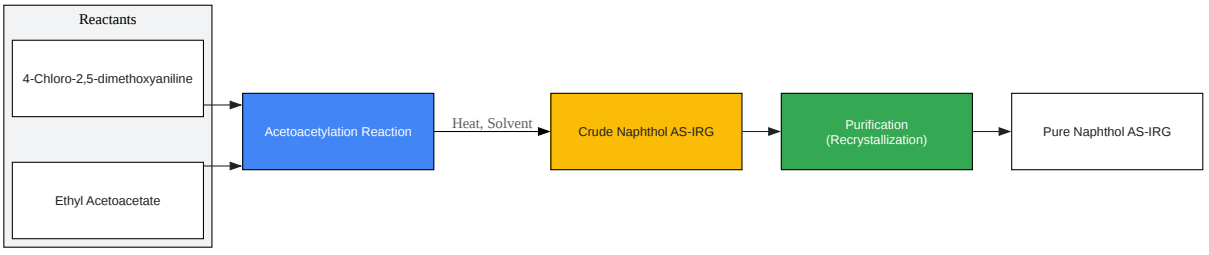
- Wash the pigment cake thoroughly with cold water to remove any unreacted starting materials and salts.
- Dry the pigment in an oven at a temperature appropriate for the specific pigment's stability.

Mandatory Visualizations

Azoic Coupling Reaction Workflow





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- To cite this document: BenchChem. [An In-Depth Technical Guide to Azoic Coupling Component 44 (Naphthol AS-IRG)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085507/docs#an-in-depth-technical-guide-to-azoic-coupling-component-44-naphthol-as-irg]

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